

Menazon solubility in water and organic solvents

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Compound of Interest

Compound Name: Menazon

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Technical Guide: Solubility Profile of Menazon

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Menazon** in water and various organic solvents. The information is intended for use by researchers, scientists, and professionals in drug development and related fields.

Introduction to Menazon

Menazon is an organophosphate insecticide and acaricide.^[1] Its chemical structure, specifically the presence of a triazine ring and a phosphorodithioate group, influences its solubility characteristics, rendering it sparingly soluble in water and more soluble in certain organic solvents.^{[2][3]} Understanding the solubility of **Menazon** is crucial for formulation development, environmental fate assessment, and toxicological studies.

Chemical Identity:

- IUPAC Name: S-[(4,6-diamino-1,3,5-triazin-2-yl)methyl] O,O-dimethyl phosphorodithioate^{[1][4]}
- CAS Number: 78-57-9^{[2][3]}
- Molecular Formula: C₆H₁₂N₅O₂PS₂^{[2][3]}

- Molecular Weight: 281.3 g/mol [2][3]

Quantitative Solubility Data

The solubility of **Menazon** has been determined in water and a range of organic solvents. The following table summarizes the available quantitative data.

Solvent	Solubility	Temperature
Water	240 mg/L	20 °C[1][2]
Chloroform	1600 ppm	Room Temperature[3]
2-Methoxyethanol	250 g/kg	Room Temperature[2]
2-Ethoxyethanol	200 g/kg	Room Temperature[2]
Tetrahydrofurfuryl alcohol	150 g/kg	Room Temperature[2]
Ethylene glycol	100 g/kg	Room Temperature[2]

Experimental Protocol for Solubility Determination

The following is a representative experimental protocol for determining the equilibrium solubility of **Menazon**, based on the widely accepted shake-flask method.[5]

3.1. Materials and Instruments

- Materials:
 - **Menazon** (analytical standard)
 - Solvent of interest (e.g., deionized water, organic solvent)
 - Centrifuge tubes (e.g., 50 mL)
 - Syringe filters (e.g., 0.22 µm)
- Instruments:

- Analytical balance
- Overhead shaker or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer for concentration analysis

3.2. Procedure

- Preparation of Supersaturated Solution:
 - Weigh an excess amount of **Menazon** and add it to a centrifuge tube containing a known volume of the solvent. The goal is to create a suspension where solid **Menazon** is in equilibrium with the dissolved form.
- Equilibration:
 - Seal the centrifuge tubes to prevent solvent evaporation.
 - Place the tubes in a shaker and agitate at a constant temperature (e.g., 25 °C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[6\]](#)
- Phase Separation:
 - After equilibration, separate the undissolved solid from the saturated solution. This is a critical step and can be achieved by:
 - Centrifugation: Centrifuge the suspension at a high speed (e.g., 5000 x g) for a sufficient time (e.g., 30 minutes) to pellet the solid material.[\[7\]](#)
 - Filtration: Carefully draw the supernatant and filter it through a syringe filter (e.g., 0.22 µm) to remove any remaining fine particles.[\[6\]](#)
- Quantification:
 - Dilute the clear, saturated filtrate with an appropriate solvent.

- Analyze the concentration of **Menazon** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.[8][9]
- Calculation:
 - Calculate the solubility of **Menazon** in the solvent based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.

Caption: Experimental workflow for solubility determination.

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